

# Application Notes: Tetracosane as a Non-Polar Marker in Complex Mixtures

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## Compound of Interest

Compound Name: Tetracosane

Cat. No.: B166392

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## Introduction

**Tetracosane** (n-C<sub>24</sub>H<sub>50</sub>) is a long-chain, saturated hydrocarbon that serves as a valuable non-polar marker in the analysis of complex mixtures by gas chromatography (GC) and gas chromatography-mass spectrometry (GC-MS). Its chemical inertness, thermal stability, and well-defined chromatographic behavior make it an ideal internal standard and retention index marker for the qualitative and quantitative analysis of a wide range of non-polar to moderately polar compounds.<sup>[1]</sup> This document provides detailed application notes and protocols for the effective use of **tetracosane** in various research and development settings.

## Physicochemical Properties of Tetracosane

A thorough understanding of **tetracosane**'s properties is crucial for its application as a marker.

Property	Value	Reference
Molecular Formula	C <sub>24</sub> H <sub>50</sub>	[2]
Molecular Weight	338.65 g/mol	[1][3][4]
Appearance	Colorless, waxy solid	
Melting Point	50-52 °C	
Boiling Point	391 °C	
Solubility	Insoluble in water; soluble in organic solvents like hexane, benzene, and chloroform.	
Chemical Inertness	Does not readily react with acids, bases, or oxidizing agents.	

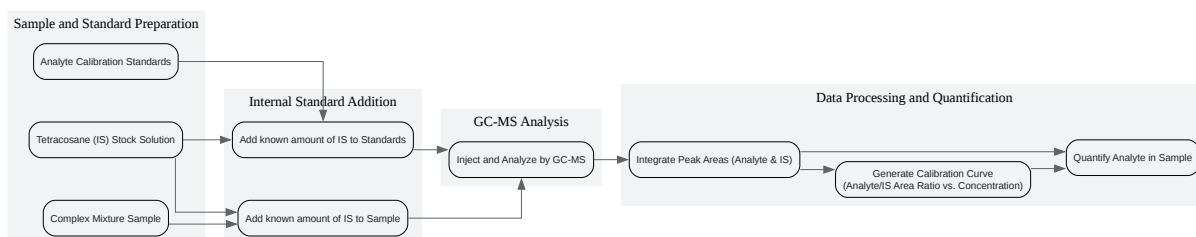
## Key Applications

**Tetracosane**'s stability and predictable elution make it suitable for several critical applications in chromatography:

- **Internal Standard for Quantification:** In quantitative analysis, an internal standard (IS) is a compound added in a constant amount to all samples, calibration standards, and blanks. By comparing the peak area of the analyte to that of the internal standard, variations in injection volume, sample preparation, and instrument response can be corrected, leading to more accurate and precise quantification. **Tetracosane** is an excellent internal standard for the analysis of non-polar compounds such as fatty acid methyl esters (FAMES), hydrocarbons, and persistent organic pollutants.
- **Retention Index Marker:** The Kovats Retention Index (RI) is a system that normalizes retention times relative to the elution of a series of n-alkanes. This allows for the comparison of retention data across different instruments and laboratories. By including **tetracosane** (with a retention index of 2400) in a mixture of n-alkanes, it helps to accurately calculate the retention indices of unknown compounds, aiding in their identification.

# Logical Workflow for Using Tetracosane as an Internal Standard

The following diagram illustrates the general workflow for quantitative analysis using **tetracosane** as an internal standard.



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